

N,N-Dipropylformamide molecular weight and formula

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Compound of Interest

Compound Name: *N,N-Dipropylformamide*

Cat. No.: *B1203106*

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Technical Guide: N,N-Dipropylformamide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the fundamental physicochemical properties of **N,N-Dipropylformamide**, a valuable compound in organic synthesis.

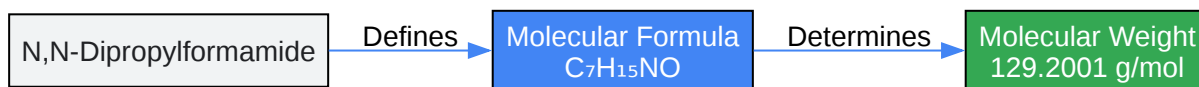
Core Molecular Data

N,N-Dipropylformamide is an organic compound classified as an amide.^[1] It is characterized by a formamide functional group with two propyl substituents attached to the nitrogen atom.^[1] The key quantitative molecular data for this compound are summarized below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₅ NO	^{[1][2][3][4]}
Molecular Weight	129.2001 g/mol	^{[2][4][5]}

Logical Relationship of Core Properties

The relationship between the compound's name, its elemental composition (formula), and its resulting molecular weight is a foundational concept in chemistry. The diagram below illustrates this direct correlation.



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Core property relationships of **N,N-Dipropylformamide**.

Experimental Protocols

Detailed experimental protocols for determining the molecular weight and formula of a compound like **N,N-Dipropylformamide** typically involve the following standard analytical techniques.

1. Mass Spectrometry for Molecular Weight Determination:

- Objective: To determine the mass-to-charge ratio (m/z) of the molecular ion, which corresponds to the molecular weight.
- Methodology:
 - Sample Preparation: A dilute solution of **N,N-Dipropylformamide** is prepared in a volatile organic solvent (e.g., methanol or acetonitrile).
 - Ionization: The sample is introduced into the mass spectrometer. Electron Ionization (EI) is a common technique for this type of molecule. In EI, the sample is bombarded with a high-energy electron beam, causing the molecule to lose an electron and form a positively charged molecular ion (M^+).
 - Mass Analysis: The resulting ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer). The analyzer separates the ions based on their mass-to-charge ratio.
 - Detection: A detector records the abundance of ions at each m/z value. The peak with the highest m/z value typically corresponds to the molecular ion, providing the molecular weight of the compound.

2. Elemental Analysis for Molecular Formula Determination:

- Objective: To determine the percentage composition of each element (Carbon, Hydrogen, Nitrogen, Oxygen) in the compound.
- Methodology:
 - Combustion Analysis (for C, H, N):
 - A precisely weighed sample of **N,N-Dipropylformamide** is combusted in a furnace at high temperature in the presence of excess oxygen.
 - The combustion products—carbon dioxide (CO₂), water (H₂O), and nitrogen gas (N₂)—are passed through a series of traps that absorb each gas specifically.
 - The mass of each trapped product is measured, and from this, the mass and percentage of C, H, and N in the original sample are calculated.
 - Oxygen Analysis: The percentage of oxygen is typically determined by difference, subtracting the percentages of C, H, and N from 100%.
 - Formula Derivation: The percentage compositions are used to determine the empirical formula. The molecular formula is then determined by comparing the empirical formula weight to the molecular weight obtained from mass spectrometry.

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References

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